

In-Depth Technical Guide: 3-Ethylbenzoyl Chloride (CAS Number: 71527-31-6)

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Compound of Interest

Compound Name: 3-Ethylbenzoyl chloride

CAS No.: 71527-31-6

Cat. No.: B3056457

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethylbenzoyl chloride, identified by the CAS number 71527-31-6, is an acyl chloride derivative of benzoic acid.^[1] As a member of the benzoyl chloride family, it is a key reactive intermediate in organic synthesis. Its structure, featuring an ethyl group at the meta-position of the benzene ring relative to the carbonyl chloride, influences its reactivity and the properties of its downstream products.^[2] This technical guide provides a comprehensive overview of **3-ethylbenzoyl chloride**, including its chemical and physical properties, a detailed synthesis protocol, its reactivity, and its applications, particularly in the context of research and drug development.

It is important to note that while benzoyl chloride and its derivatives are widely used in the synthesis of pharmaceuticals and other bioactive molecules, a comprehensive search of publicly available scientific literature and databases did not yield specific information on biological signaling pathways or detailed experimental workflows directly involving **3-Ethylbenzoyl chloride**. This is likely because it primarily serves as a chemical intermediate for

the synthesis of more complex molecules, rather than being a biologically active agent that would be the subject of such studies.

Chemical and Physical Properties

The following tables summarize the computed and, where available, experimental physical and chemical properties of **3-Ethylbenzoyl chloride**. For comparative purposes, experimental data for the isomeric 4-Ethylbenzoyl chloride are also provided.

Table 1: General and Computed Properties of **3-Ethylbenzoyl Chloride**

Property	Value	Source
CAS Number	71527-31-6	PubChem[1]
Molecular Formula	C ₉ H ₉ ClO	PubChem[1]
Molecular Weight	168.62 g/mol	PubChem[1]
IUPAC Name	3-ethylbenzoyl chloride	PubChem[1]
Canonical SMILES	<chem>CCC1=CC(=CC=C1)C(=O)Cl</chem>	PubChem[1]
InChI Key	HWJRNRRRLBHDICV-UHFFFAOYSA-N	PubChem[1]
XLogP3	3.3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	168.0341926 Da	PubChem[1]
Monoisotopic Mass	168.0341926 Da	PubChem[1]
Topological Polar Surface Area	17.1 Å ²	PubChem[1]
Heavy Atom Count	11	PubChem[1]

Table 2: Comparative Experimental Physical Properties of Ethylbenzoyl Chloride Isomers

Property	3-Ethylbenzoyl Chloride	4-Ethylbenzoyl Chloride	Source
Form	Liquid (presumed)	Liquid	Sigma-Aldrich[3]
Boiling Point	Data not available	235-236 °C (lit.)	Sigma-Aldrich[3]
Density	Data not available	1.147 g/mL at 25 °C (lit.)	Sigma-Aldrich[3]
Refractive Index (n _{20/D})	Data not available	1.5479 (lit.)	Sigma-Aldrich[3]

Synthesis of 3-Ethylbenzoyl Chloride: Experimental Protocol

The most common and straightforward method for the synthesis of **3-Ethylbenzoyl chloride** is the reaction of its corresponding carboxylic acid, 3-ethylbenzoic acid, with a chlorinating agent such as thionyl chloride (SOCl₂).

Synthesis of the Precursor: 3-Ethylbenzoic Acid

While 3-ethylbenzoic acid is commercially available, a potential synthetic route from ethylbenzene involves a Friedel-Crafts acylation followed by oxidation. However, a more direct laboratory preparation would typically start from a commercially sourced substituted toluene or similar precursor.

Conversion of 3-Ethylbenzoic Acid to 3-Ethylbenzoyl Chloride

This protocol is based on established methods for the synthesis of acyl chlorides from carboxylic acids.

Materials:

- 3-Ethylbenzoic acid

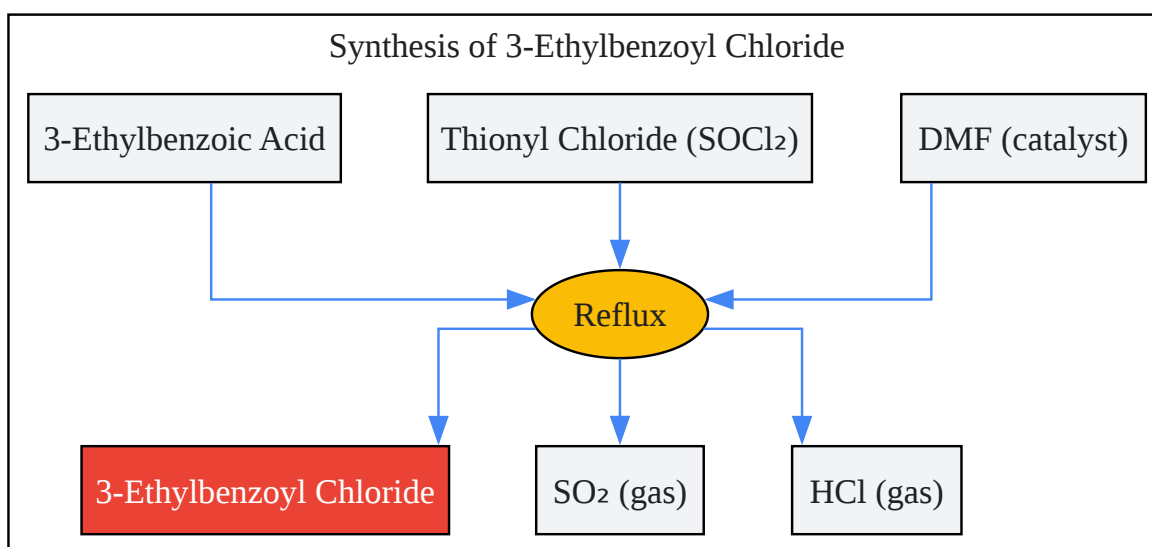
- Thionyl chloride (SOCl_2)
- Anhydrous N,N-dimethylformamide (DMF) (catalytic amount)
- Anhydrous toluene (or other inert solvent such as dichloromethane)
- Dry glassware
- Magnetic stirrer and stir bar
- Heating mantle with a temperature controller
- Reflux condenser with a drying tube (e.g., filled with calcium chloride)
- Distillation apparatus for vacuum distillation

Procedure:

- **Reaction Setup:** In a dry, round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-ethylbenzoic acid. The flask should be under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reagents:** Add an excess of thionyl chloride (typically 2-3 equivalents). An inert solvent like anhydrous toluene can be used, or the reaction can be performed neat. Add a catalytic amount of anhydrous DMF (a few drops) to the reaction mixture.
- **Reaction:** Gently heat the mixture to reflux (the boiling point of thionyl chloride is approximately 79°C). The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO_2). The reaction is typically complete within 2-4 hours.
- **Removal of Excess Thionyl Chloride:** After the reaction is complete, allow the mixture to cool to room temperature. Excess thionyl chloride can be removed by distillation at atmospheric pressure.
- **Purification:** The crude **3-Ethylbenzoyl chloride** is then purified by vacuum distillation.

Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood as it evolves toxic gases (HCl and SO₂).
- Thionyl chloride is corrosive and reacts violently with water. Handle it with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.
- All glassware must be thoroughly dried before use to prevent the hydrolysis of thionyl chloride and the product.



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Synthesis of **3-Ethylbenzoyl Chloride**.

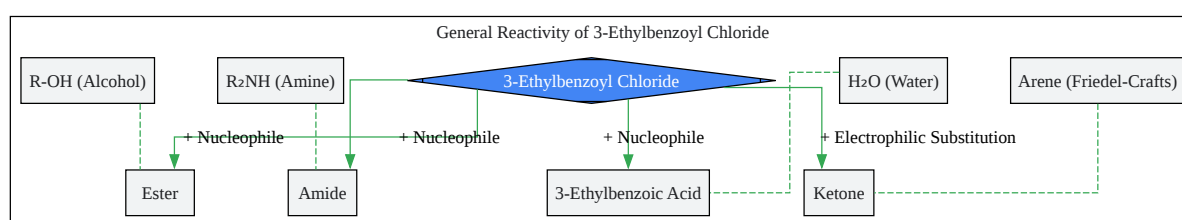
Chemical Reactivity and Applications

Chemical Reactivity

As a typical acyl chloride, **3-Ethylbenzoyl chloride** is a reactive electrophile. The carbonyl carbon is susceptible to nucleophilic attack, leading to the substitution of the chloride ion. Key reactions include:

- Hydrolysis: Reacts with water to form 3-ethylbenzoic acid and hydrochloric acid. This necessitates handling the compound under anhydrous conditions.

- Esterification: Reacts with alcohols in the presence of a base (like pyridine) to form the corresponding esters.
- Amidation: Reacts with primary and secondary amines to yield N-substituted 3-ethylbenzamides.
- Friedel-Crafts Acylation: In the presence of a Lewis acid catalyst (e.g., AlCl_3), it can acylate aromatic compounds to produce the corresponding ketones.



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General Reactivity of **3-Ethylbenzoyl Chloride**.

Applications in Research and Drug Development

Benzoyl chlorides are valuable building blocks in medicinal chemistry. The introduction of a benzoyl group can modify the pharmacokinetic and pharmacodynamic properties of a molecule. While specific examples for **3-Ethylbenzoyl chloride** are not extensively documented, analogous compounds are used in the synthesis of a wide range of pharmaceuticals. The ethyl group can enhance lipophilicity, potentially improving membrane permeability of the final compound.

Potential applications in drug development, extrapolated from the reactivity of similar benzoyl chlorides, include its use as an intermediate in the synthesis of:

- Antifungal agents: Analogous compounds are used to synthesize sulfonamide-based fungicides.^[2]
- Enzyme inhibitors: The benzoyl moiety is present in numerous enzyme inhibitors, and **3-Ethylbenzoyl chloride** could be used to synthesize novel analogs.
- Receptor antagonists: For instance, 3-ethylbenzoic acid, the precursor to **3-ethylbenzoyl chloride**, is used to prepare M3 muscarinic acetylcholine receptor antagonists.
- Anticancer agents: The synthesis of various compounds with anticancer activities often involves the use of benzoyl chloride derivatives.

Safety Information

Note: A specific Safety Data Sheet (SDS) for **3-Ethylbenzoyl chloride** was not available in the public domain at the time of this writing. The following information is based on the known hazards of analogous compounds like benzoyl chloride and other substituted benzoyl chlorides.

- Corrosive: Causes severe skin burns and eye damage.
- Lachrymator: Vapors are irritating to the eyes and respiratory tract.
- Water Reactive: Reacts with water, releasing heat and hydrochloric acid.
- Toxicity: Harmful if swallowed or inhaled.

Handling and Storage:

- Handle in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (gloves, safety goggles, lab coat).
- Store in a cool, dry, well-ventilated area away from moisture and incompatible substances such as strong bases, alcohols, and oxidizing agents.
- Keep container tightly closed under an inert atmosphere.

Conclusion

3-Ethylbenzoyl chloride is a versatile chemical intermediate with significant potential in organic synthesis, particularly in the fields of pharmaceutical and materials science. Its reactivity is characteristic of acyl chlorides, allowing for the straightforward synthesis of esters, amides, and ketones. While detailed biological studies and specific applications in drug development for this particular isomer are not widely reported, its utility as a building block for creating more complex and potentially bioactive molecules is clear. Researchers and scientists should handle this compound with care, following appropriate safety protocols due to its corrosive and reactive nature.

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References

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- 3. 4-乙基苯甲酰氯 97% | Sigma-Aldrich [sigmaaldrich.com]
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